Technical Guide: Scalable Synthesis of 2-Methyl-5-nitrophenylboronic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methyl-5-nitrophenylboronic acid*
CAS No.:	*100960-11-0*
Cat. No.:	*B1586749*

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Executive Summary

Target Compound: **2-Methyl-5-nitrophenylboronic acid** (CAS: 100960-11-0) Molecular Formula:

Core Application: Suzuki-Miyaura cross-coupling partner for biaryl synthesis in medicinal chemistry (e.g., kinase inhibitors).

This guide details the synthesis of **2-Methyl-5-nitrophenylboronic acid**, prioritizing regiochemical fidelity and functional group tolerance. While direct nitration of o-tolylboronic acid is theoretically possible, it often suffers from protodeboronation and difficult isomer separation. Therefore, this protocol establishes a modular, three-step workflow starting from the abundant dye intermediate 2-methyl-5-nitroaniline. This route guarantees the correct substitution pattern (2-Me, 5-NO

) before the boron moiety is introduced.

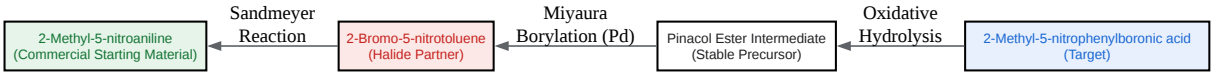
Key Synthetic Challenges & Solutions

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Challenge	Mechanistic Root	Solution
Regio-isomerism	Nitration of o-bromotoluene yields inseparable mixtures (4-nitro vs 5-nitro).	Sandmeyer Reaction: Use 2-methyl-5-nitroaniline to lock in the 1,2,5-substitution pattern.
Nitro Tolerance	Nitro groups poison Grignard/Lithium reagents.	Miyaura Borylation: Use Pd-catalyzed cross-coupling with which is perfectly compatible with nitroarenes.
Ester Hydrolysis	Pinacol boronate esters are kinetically stable against simple hydrolysis.	Oxidative Cleavage: Use Sodium Periodate ( ) to cleave the pinacol diol cleanly.

Retrosynthetic Analysis

The strategic disconnection relies on the carbon-boron bond formation via Palladium catalysis, avoiding the incompatibility of nitro groups with organolithium reagents.



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Figure 1: Retrosynthetic strategy prioritizing regiocontrol via the Sandmeyer reaction.

Phase 1: Precursor Synthesis (Sandmeyer Reaction)

Objective: Convert 2-methyl-5-nitroaniline to 2-bromo-5-nitrotoluene. Rationale: This step "locks" the nitro group at the 5-position relative to the methyl group, preventing the isomer mixtures seen in direct toluene nitration.

Reagents & Conditions

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Reagent	Role	Equivalents
2-Methyl-5-nitroaniline	Substrate	1.0
Sodium Nitrite ( )	Diazotization Agent	1.2
Hydrobromic Acid (48% aq)	Acid/Halogen Source	4.0 - 6.0
Copper(I) Bromide ( )	Catalyst/Halogen Source	1.1
Water	Solvent	-

Step-by-Step Protocol

- Diazotization:
  - Suspend 2-methyl-5-nitroaniline (100 mmol) in 48% HBr (60 mL) and water (60 mL) in a 500 mL round-bottom flask.
  - Cool the suspension to 0–5 °C using an ice-salt bath. Efficient stirring is critical.
  - Add a solution of (120 mmol) in water (25 mL) dropwise, maintaining internal temperature below 5 °C.
  - Stir for 30 minutes at 0 °C. The solution should become clear/translucent as the diazonium salt forms.
- Substitution (Sandmeyer):
  - In a separate vessel, dissolve CuBr (110 mmol) in 48% HBr (20 mL).
  - Transfer the cold diazonium solution slowly into the CuBr solution (which should be at room temperature or slightly warmed to 40 °C) with vigorous stirring. Caution: Nitrogen gas evolution will be vigorous.

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- Once addition is complete, heat the mixture to 80 °C for 1 hour to ensure complete decomposition of the diazonium species.

- Workup:
  - Cool to room temperature. The product often precipitates as a solid or oil.
  - Extract with Ethyl Acetate (

    mL).
  - Wash combined organics with saturated

    (to remove acid) and brine.
  - Dry over

    , filter, and concentrate.[1]
  - Purification: Recrystallize from Ethanol/Water or perform flash chromatography (Hexanes/EtOAc 9:1) if necessary.
  - Expected Yield: 70–85%.[2]

Phase 2: Miyaura Borylation

Objective: Convert 2-bromo-5-nitrotoluene to **2-methyl-5-nitrophenylboronic acid** pinacol ester. Rationale: Palladium-catalyzed cross-coupling tolerates the nitro group, unlike Lithium/Magnesium routes.

is chosen for its high activity with aryl bromides and stability.

Reagents & Conditions

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Reagent	Role	Equivalents
2-Bromo-5-nitrotoluene	Substrate	1.0
Bis(pinacolato)diboron ( )	Boron Source	1.1 - 1.2
	Catalyst	0.03 - 0.05 (3-5 mol%)
Potassium Acetate (KOAc)	Base	3.0
1,4-Dioxane (dry)	Solvent	10 mL / g substrate

Step-by-Step Protocol

- Setup:
  - Flame-dry a three-neck flask and equip with a reflux condenser and nitrogen inlet.
  - Charge the flask with 2-bromo-5-nitrotoluene (50 mmol), (55 mmol), and KOAc (150 mmol).
  - Add anhydrous 1,4-Dioxane. Degas the solvent by bubbling nitrogen for 15 minutes (sparging).
- Catalysis:
  - Add (1.5-2.5 mmol) under a nitrogen stream.
  - Heat the reaction mixture to 90–100 °C for 4–12 hours.
  - Monitoring: Check via TLC or HPLC. The bromide starting material should disappear.
- Workup:
  - Cool to room temperature.

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- Filter the mixture through a pad of Celite to remove palladium black and inorganic salts. Wash the pad with EtOAc.
- Concentrate the filtrate under reduced pressure.[2]
- Purification: The residue is often a dark oil. Purify via silica gel chromatography (Gradient: 0% to 20% EtOAc in Hexanes).
- Note: Pinacol esters can be slightly unstable on acidic silica; adding 1%

  to the eluent can help.

Phase 3: Ester Hydrolysis

Objective: Cleave the pinacol ester to release the free boronic acid. Rationale: Pinacol esters are very stable. Standard acidic hydrolysis is slow. The oxidative cleavage using Sodium Periodate (

) is the most reliable method for laboratory scale.

Reagents & Conditions

Reagent	Role	Equivalents
Pinacol Ester Intermediate	Substrate	1.0
Sodium Periodate ( )	Oxidant (cleaves diol)	3.0
Ammonium Acetate ( )	Buffer/Catalyst	3.0
Acetone / Water (1:1)	Solvent	-

Step-by-Step Protocol

- Reaction:
  - Dissolve the pinacol ester (40 mmol) in Acetone (100 mL) and Water (100 mL).

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- Add

  (120 mmol) and

  (120 mmol).

- Stir vigorously at room temperature for 12–24 hours. The reaction mixture will become cloudy.

- Workup:
  - Filter off the insoluble inorganic salts.
  - Evaporate the acetone from the filtrate under reduced pressure (keep temperature < 40 °C).
  - The remaining aqueous phase typically contains the boronic acid.
  - Extract with EtOAc (

).

  - Wash organics with brine, dry over

    , and concentrate.[1]

- Final Purification:
  - Recrystallize the crude solid from hot water or Acetonitrile/Water.
  - Characterization:
    - NMR (DMSO-

      ): Look for the methyl singlet (~2.4 ppm), aromatic protons (pattern consistent with 1,2,5-substitution), and the broad

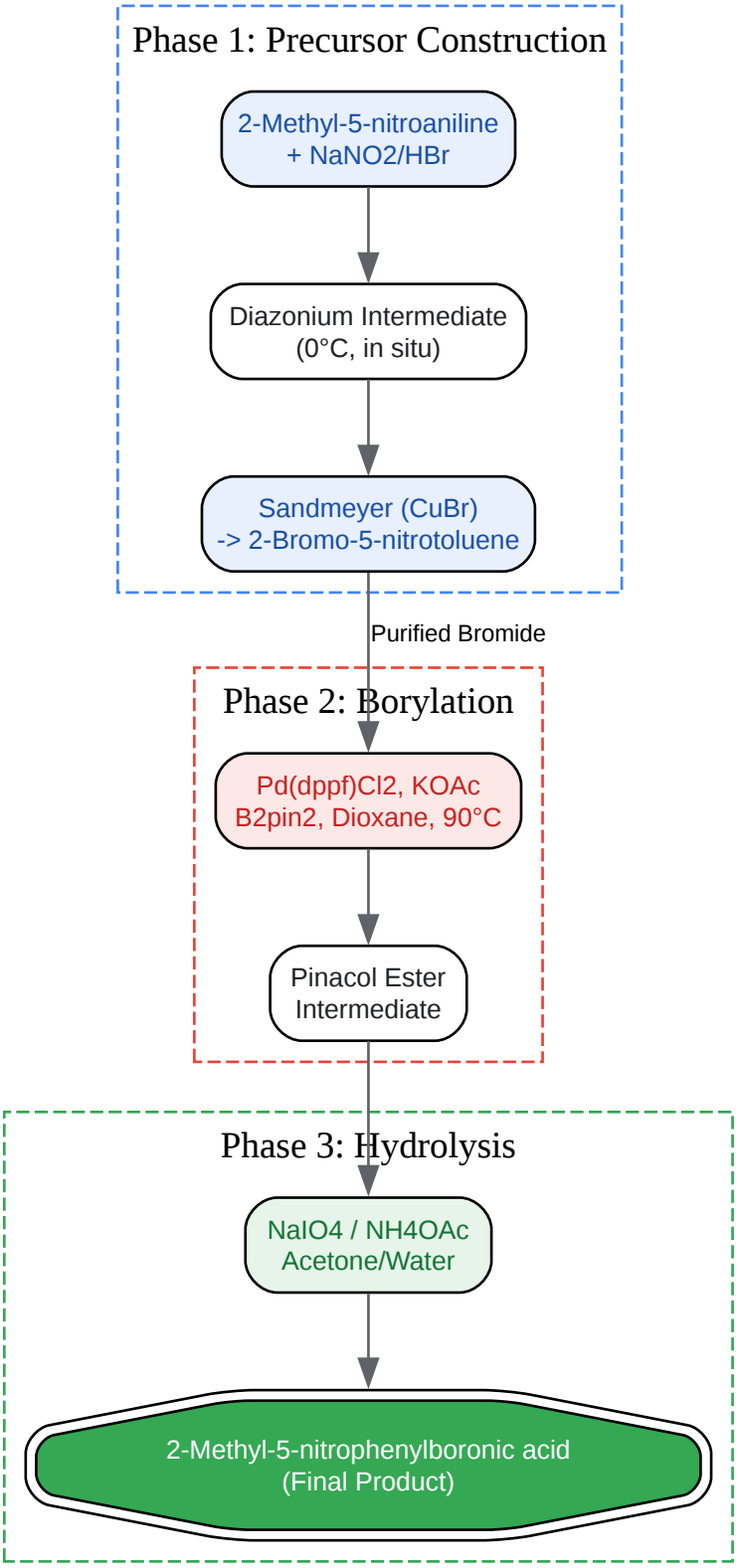
      singlet (often > 8.0 ppm, disappears with

      shake).

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Process Visualization

Synthesis Workflow



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Figure 2: Complete synthetic workflow from commercial amine to final boronic acid.

Safety & Handling

- Nitro Compounds: Both the starting aniline and the intermediates are nitroaromatics. While not highly explosive like TNT, they are energetic. Avoid overheating dry solids.
- Palladium Waste: Segregate all Pd-contaminated waste (Celite pads, aqueous layers) for heavy metal disposal.
- Hydrobromic Acid: Highly corrosive. Use acid-resistant gloves and work in a fume hood.
- Boronic Acids: Generally low toxicity but can inhibit certain proteolytic enzymes. Handle with standard PPE.

References

- Miyaura Borylation: Ishiyama, T., Murata, M., & Miyaura, N. (1995). Palladium(0)-Catalyzed Cross-Coupling Reaction of Alkoxydiboron with Haloarenes: A Direct Procedure for Arylboronic Esters. The Journal of Organic Chemistry, 60(23), 7508–7510. Link
- Sandmeyer Reaction: Doyle, M. P., Bryker, W. J., & Dellaria, J. F. (1977). Alkyl nitrite-metal halide deamination reactions. 2. Substitutive deamination of arylamines by alkyl nitrites and copper(II) halides. A direct and efficient conversion of arylamines to aryl halides. The Journal of Organic Chemistry, 42(14), 2426–2430. Link
- Pinacol Ester Hydrolysis: Murphy, J. M., Tzschucke, C. C., & Hartwig, J. F. (2007). One-Pot Synthesis of Arylboronic Acids and Aryl Trifluoroborates by Ir-Catalyzed Borylation of Arenes. Organic Letters, 9(5), 757–760. Link
- Compound Data: National Center for Biotechnology Information. PubChem Compound Summary for CID 24854850, 2-Bromo-5-nitrotoluene. Link

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- 2. rsc.org [rsc.org]
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